

# comparative GC-MS of Isomintlactone sources

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## Compound Focus: Isomintlactone

CAS No.: 13341-72-5

Cat. No.: S587106

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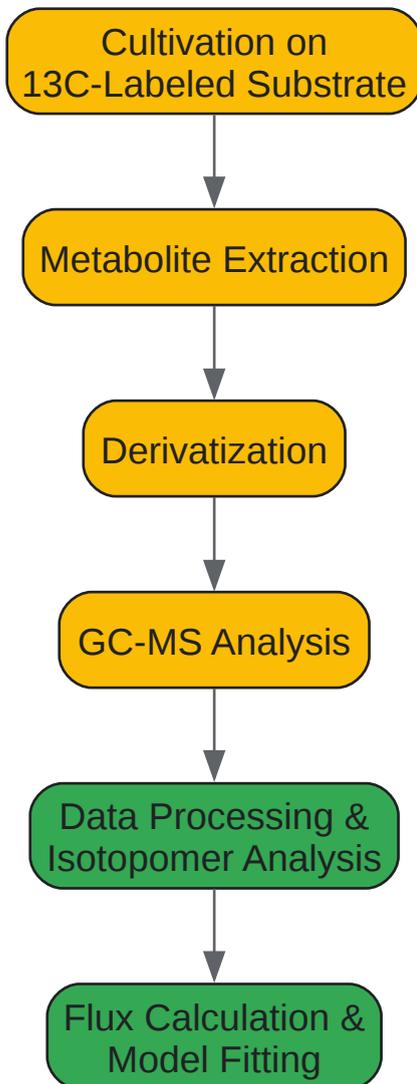
## Chemical Profile of Isomintlactone

The table below summarizes the key chemical and occurrence data for **Isomintlactone** from the FoodB (FoodB) database and related research [1] [2] [3]:

Property	Details
IUPAC Name	3,6-dimethyl-2,4,5,6,7,7a-hexahydro-1-benzofuran-2-one [1]
Chemical Formula	C <sub>10</sub> H <sub>14</sub> O <sub>2</sub> [1]
CAS Number	75684-66-1 [1]
Description	An organic compound belonging to the class of benzofurans, found in various mint species [1].
Natural Occurrence	Highest concentration in peppermints ( <i>Mentha × piperita</i> ); also found in Corsican <i>Mentha aquatica</i> , <i>M. arvensis</i> , <i>M. pulegium</i> , and other herbs and spices [1] [2] [3].
Optical Rotation	[α] <sub>20D</sub> -51.8 (c, 10 in EtOH) [1]

## A Standard GC-MS Workflow for Analysis

While a source-comparison method was not found, the following diagram outlines a generalized GC-MS workflow for metabolite analysis, which is applicable to compounds like **Isomintlactone**. This process is central to generating the comparative data you're seeking [4].



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### Key Experimental Steps [4]:

- **Sample Preparation and Derivatization:** For non-volatile metabolites like **Isomintlactone**, a derivatization step is crucial to make them volatile for GC-MS analysis. This often involves converting acids and hydroxyl groups to their trimethylsilyl (TMS) derivatives.

- **GC-MS Instrumentation:** A single-quadrupole mass spectrometer with electron impact (EI) ionization is most commonly used. It is robust, sensitive, and provides accurate labeling patterns. A non-polar capillary column (e.g., DB-1 or DB-5) is recommended for high-resolution separation [4].
- **Data Interpretation:** The analysis involves measuring the **mass isotopomer distribution** (M0, M1, M2... representing molecules with 0, 1, 2... heavy atoms). This data is used to calculate metabolic fluxes, providing a "fingerprint" of the intracellular metabolic activities [4].

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## References

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2. Chemical composition of the essential oil from Corsican Mentha... [pubmed.ncbi.nlm.nih.gov]
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